

Essential Safety and Disposal Guide for A-803467

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Compound of Interest

Compound Name: A-803467

Cat. No.: B1662427

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This document provides critical safety, handling, and disposal information for **A-803467**, a potent and selective NaV1.8 sodium channel blocker. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting. Adherence to these guidelines is essential for personal safety and environmental protection.

Chemical and Physical Data

The following table summarizes the key quantitative data for **A-803467**.

Property	Value	Citation(s)
Molecular Formula	C ₁₉ H ₁₆ ClNO ₄	[1]
Molecular Weight	357.79 g/mol	[1]
CAS Number	944261-79-4	[1]
Appearance	Solid	[2]
Purity	≥97% - ≥98%	[3]
Solubility	Soluble in DMSO (up to 100 mM) and Ethanol (up to 25 mM); Insoluble in water.	[1][3]
Storage Temperature	Store at +4°C or -20°C.	[1][2]

Disposal Procedures

Proper disposal of **A-803467** and associated contaminated materials is crucial. As this compound is for research use only, it must be treated as hazardous chemical waste. Always consult with your institution's Environmental Health & Safety (EHS) department for specific local regulations.

Step 1: Segregate Chemical Waste

- **Solid Waste:** Collect all unused or waste **A-803467** powder, contaminated personal protective equipment (PPE) such as gloves and weigh boats, and any other contaminated disposables in a dedicated, properly sealed hazardous waste container labeled for solid chemical waste.
- **Liquid Waste:** Collect solutions containing **A-803467** in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not mix with other solvent waste streams unless approved by your EHS office. Stock solutions in DMSO or ethanol should be disposed of as hazardous liquid waste.^{[1][2]}

Step 2: Label Hazardous Waste Containers

- Clearly label all waste containers with "Hazardous Waste."
- Identify the contents by writing the full chemical name: "**A-803467** (5-(4-chlorophenyl)-N-(3,5-dimethoxyphenyl)furan-2-carboxamide)."
- Estimate and record the concentration and volume of the waste.

Step 3: Store Waste Appropriately

- Store sealed hazardous waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, until collection.

Step 4: Arrange for Professional Disposal

- Contact your institution's EHS office to schedule a pickup for the hazardous waste.
- DO NOT dispose of **A-803467** down the drain or in regular trash.

Experimental Protocols

Protocol: Measuring NaV1.8 Blockade via Whole-Cell Patch-Clamp Electrophysiology

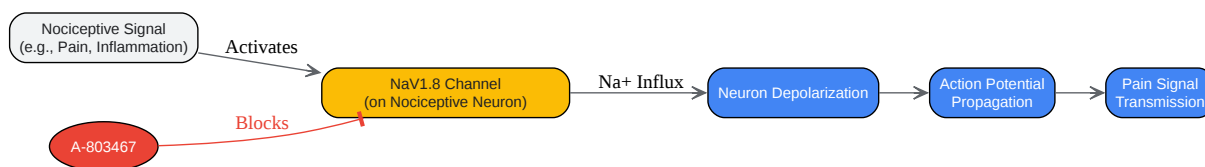
This protocol outlines the methodology to determine the inhibitory concentration (IC_{50}) of **A-803467** on NaV1.8 channels expressed in a cell line (e.g., HEK-293 cells) or in primary neurons (e.g., dorsal root ganglion neurons).

- Cell Preparation: Culture cells expressing human NaV1.8 channels. For experiments, plate cells onto glass coverslips.
- Solution Preparation: Prepare a stock solution of **A-803467** in DMSO (e.g., 100 mM). Create a series of dilutions in the extracellular recording solution to achieve the desired final concentrations for the dose-response curve.
- Electrophysiology Recording:
 - Obtain a whole-cell patch-clamp recording from a single cell.
 - Hold the cell membrane potential at a level where NaV1.8 channels are available to open (e.g., -100 mV).
 - Apply a voltage step protocol to elicit NaV1.8 currents. For example, use a prepulse to -40 mV to inactivate other sodium channels, followed by a test pulse to 0 mV to activate NaV1.8.^[4]
- Compound Application:
 - Establish a stable baseline recording of the NaV1.8 current.
 - Perfuse the cell with the first concentration of **A-803467** and record the resulting current until a steady-state block is achieved.
 - Wash out the compound with the control extracellular solution.
 - Repeat the application and washout steps for each concentration in the series.
- Data Analysis:

- Measure the peak current amplitude at each concentration.
- Normalize the current at each concentration to the baseline (control) current.
- Plot the normalized current as a function of the **A-803467** concentration and fit the data with a standard dose-response equation to determine the IC_{50} value. The IC_{50} for **A-803467** on human NaV1.8 is approximately 8 nM.

Mandatory Visualizations

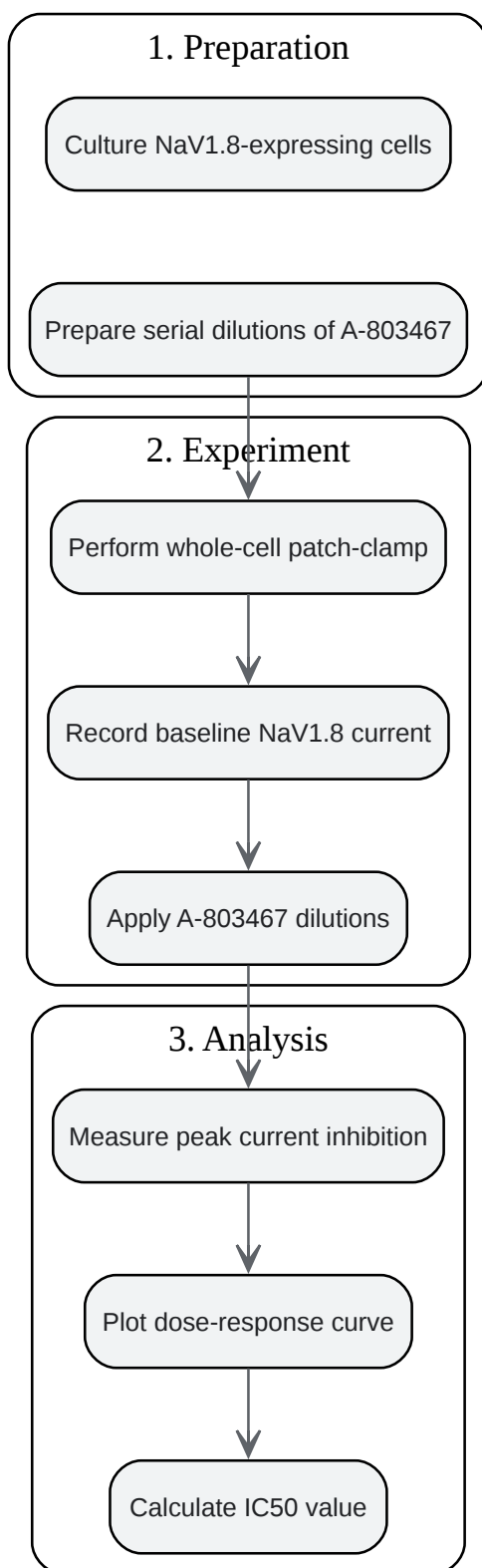
Diagram: **A-803467** Mechanism of Action



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Caption: **A-803467** selectively blocks the NaV1.8 ion channel, preventing neuron depolarization and pain signal transmission.

Diagram: Experimental Workflow for IC_{50} Determination



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Caption: Workflow for determining the IC₅₀ of **A-803467** using a patch-clamp electrophysiology assay.

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References

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